Validation of PV1115's stability in long-duration device testing.

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Compound of Interest		
Compound Name:	PV1115	
Cat. No.:	B1679878	Get Quote

Comparative Stability of PV1115 in Long-Duration Device Testing

A Guide for Researchers and Drug Development Professionals

This guide provides a comparative analysis of the long-duration stability of **PV1115**, a potent and highly selective Chk2 inhibitor, against other alternative Chk2 inhibitors. The information is intended for researchers, scientists, and professionals involved in drug development to facilitate informed decisions on compound selection for long-duration applications. This document summarizes available quantitative stability data, details relevant experimental protocols, and visualizes the associated signaling pathway.

Executive Summary

PV1115 is a highly selective inhibitor of Checkpoint Kinase 2 (Chk2), a critical enzyme in the DNA damage response pathway.[1] Its stability in long-duration testing is a key parameter for its potential therapeutic applications. This guide compares the available stability data for **PV1115** with that of other Chk2 inhibitors, including CCT241533, AZD-7762, and BML-277. While specific long-duration stability studies for **PV1115** are not publicly available, recommendations for its storage provide some insight into its general stability. In contrast, more concrete, albeit limited, long-term stability data is available for some of its alternatives.

Data Presentation: Comparative Stability of Chk2 Inhibitors

The following table summarizes the available stability data for **PV1115** and its alternatives. It is important to note the absence of specific, quantitative long-duration stability studies for **PV1115** in the public domain. The data presented is based on manufacturer recommendations and available research literature.

Compound	Type	Storage Conditions (Solid)	Storage Conditions (in Solvent)	Reported Long-Term Stability
PV1115	Chk2 Inhibitor	-20°C (12 Months), 4°C (6 Months)[1]	-80°C (6 Months), -20°C (6 Months)[1]	Data not publicly available
CCT241533	Chk2 Inhibitor	Information not available	-20°C	≥ 4 years (conditions not specified)
AZD-7762	Chk1/Chk2 Inhibitor	Information not available	-80°C (1 year), -20°C (6 months)	1 year at -80°C
BML-277	Chk2 Inhibitor	-20°C	-80°C (1 year)	3 years at -20°C (as powder)

Experimental Protocols

A standardized experimental protocol for assessing the long-duration stability of small molecule kinase inhibitors like **PV1115** is crucial for obtaining reliable and comparable data. The following protocol is a synthesis of best practices derived from regulatory guidelines and scientific literature.[2][3][4]

Objective:

To evaluate the physicochemical stability of a Chk2 inhibitor (e.g., **PV1115**) over an extended period under defined storage conditions.

Materials:

- Test compound (e.g., **PV1115**)

- Appropriate solvent (e.g., DMSO)

- Vials (amber glass to protect from light)

- Controlled environment chambers (for temperature and humidity control)

- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis or Mass Spectrometry)

- pH meter

- Forced degradation reagents (e.g., HCl, NaOH, H_2O_2)

Methodology:

- Sample Preparation:

  - Prepare a stock solution of the test compound in a suitable solvent (e.g., 10 mM in DMSO).

  - Aliquot the stock solution into amber glass vials to minimize freeze-thaw cycles and light exposure.

  - Prepare solid samples of the compound in separate vials.

- Storage Conditions:

  - Long-Term Stability: Store samples at recommended long-term storage conditions (e.g., -20°C and 4°C for solid; -80°C and -20°C for solutions).

  - Accelerated Stability: To predict long-term stability, store samples at elevated temperatures (e.g., 25°C/60% RH, 40°C/75% RH).[3]

  - Forced Degradation: Expose the compound to stress conditions to identify potential degradation products and pathways. This includes:

- Acid/Base Hydrolysis: Treat with dilute HCl and NaOH at room temperature and elevated temperatures.

- Oxidation: Treat with a solution of hydrogen peroxide.

- Thermal Stress: Expose the solid compound to dry heat.

- Photostability: Expose the compound to UV and visible light as per ICH Q1B guidelines.

- Time Points for Analysis:

  - Long-Term Stability: Analyze samples at initial (time 0) and then at regular intervals (e.g., 3, 6, 9, 12, 18, 24, and 36 months).

  - Accelerated Stability: Analyze samples at initial (time 0) and then at 1, 3, and 6 months.

- Analytical Method (Stability-Indicating HPLC Method):

  - Develop and validate an HPLC method capable of separating the parent compound from its degradation products.[5][6]

  - Mobile Phase: A gradient of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) is typically used.

  - Column: A C18 reversed-phase column is a common choice.

  - Detection: UV detection at a wavelength where the compound and its impurities have good absorbance, or mass spectrometry for better identification of degradants.

  - Quantification: Determine the percentage of the parent compound remaining and the formation of any degradation products at each time point.

- Data Analysis:

  - Calculate the rate of degradation and predict the shelf-life of the compound under the tested storage conditions.

- Characterize any significant degradation products using techniques like LC-MS/MS and NMR.

Mandatory Visualization
Signaling Pathway of Chk2

The following diagram illustrates the central role of Chk2 in the DNA damage response signaling pathway.
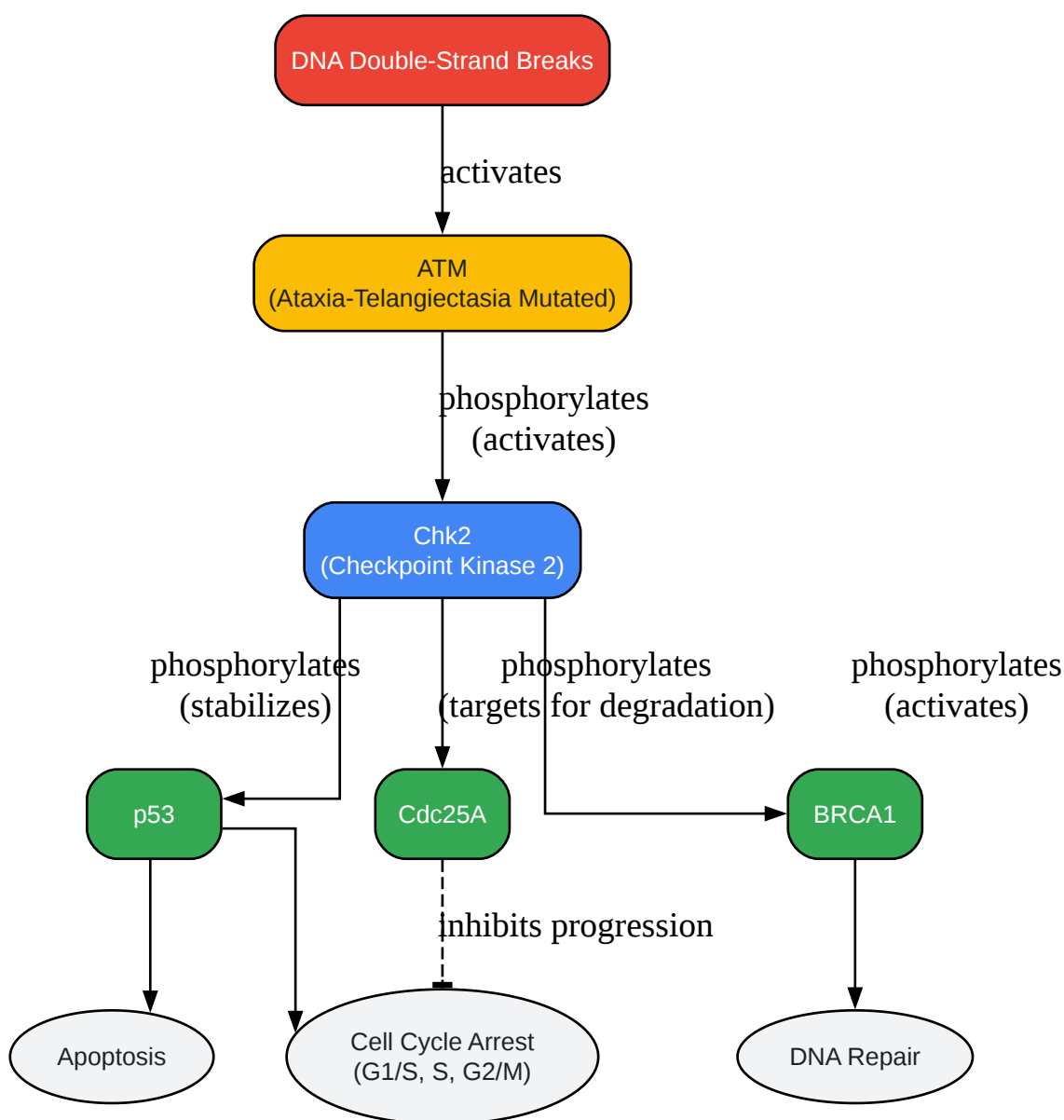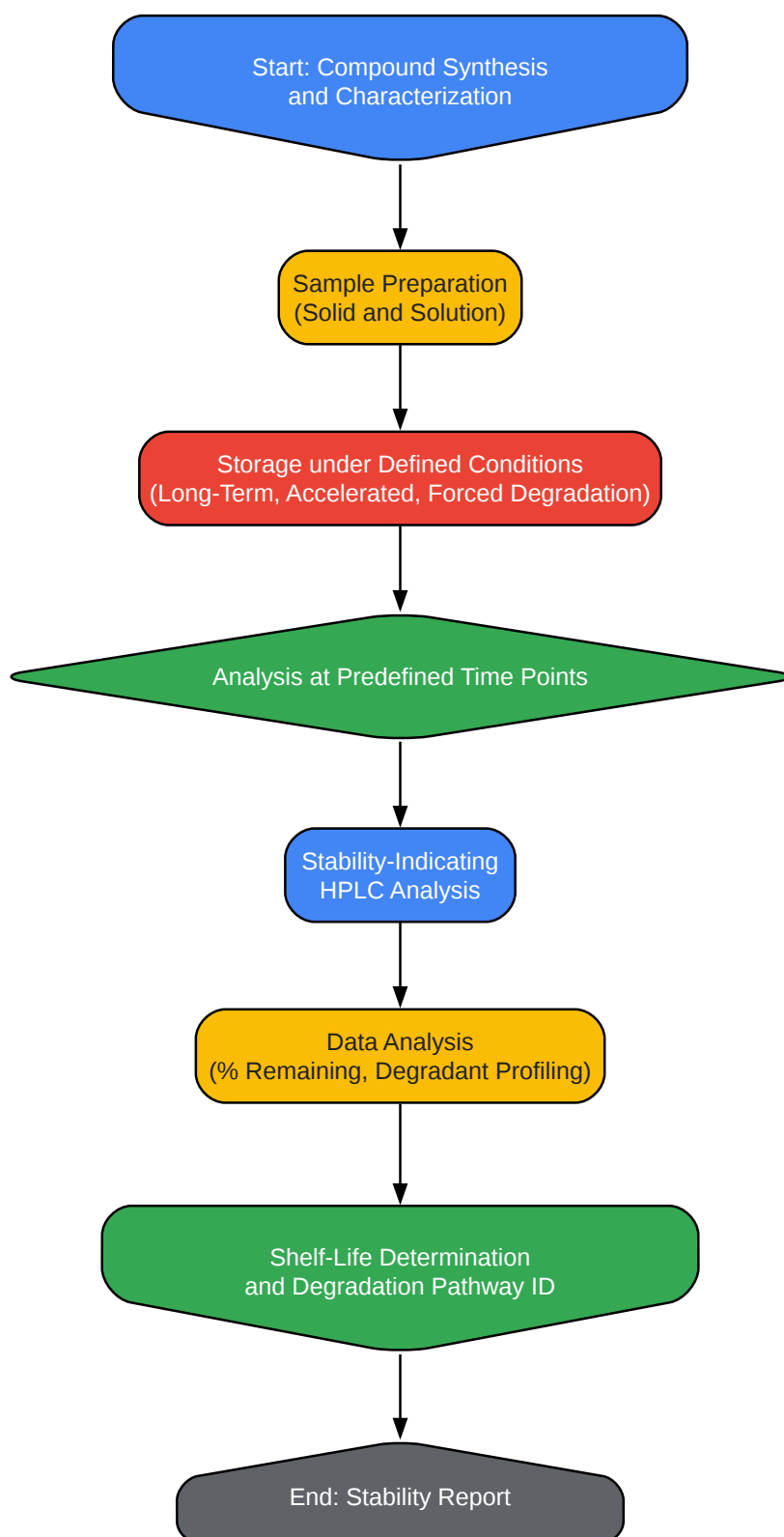

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Chk2 Signaling Pathway in DNA Damage Response

Experimental Workflow for Long-Duration Stability Testing

The following diagram outlines the logical workflow for conducting a long-duration stability study of a compound like **PV1115**.

Start: Compound Synthesis
and Characterization

Sample Preparation
(Solid and Solution)

Storage under Defined Conditions
(Long-Term, Accelerated, Forced Degradation)

Analysis at Predefined Time Points

Stability-Indicating
HPLC Analysis

Data Analysis
(% Remaining, Degradant Profiling)

Shelf-Life Determination
and Degradation Pathway ID

End: Stability Report

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Workflow for Long-Duration Stability Testing

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